

# An In-Depth Technical Guide to 2,3-Dimethoxyaniline (CAS 6299-67-8)

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## Compound of Interest

Compound Name: 2,3-Dimethoxyaniline

Cat. No.: B1295422

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**2,3-Dimethoxyaniline**, identified by the CAS number 6299-67-8, is an aromatic organic compound that belongs to the class of substituted anilines. Its chemical structure, featuring a benzene ring with two adjacent methoxy groups and an amino group, makes it a valuable building block in various chemical syntheses.[1][2] This technical guide provides a comprehensive overview of the known properties and safety information for **2,3-Dimethoxyaniline**, compiled to assist researchers and professionals in drug development and other scientific endeavors. While it is utilized as an intermediate in the pharmaceutical and dye industries, detailed public information regarding its specific biological activities and mechanisms of action remains limited.[1]

## Chemical and Physical Properties

**2,3-Dimethoxyaniline** is a compound with the chemical formula  $C_8H_{11}NO_2$  and a molecular weight of approximately 153.18 g/mol.[2] It can exist as a liquid, solid, or semi-solid and typically appears as a colorless to yellow or orange clear liquid.[3] For optimal stability, it is recommended to store the compound in a dark place, under an inert atmosphere, at temperatures between 2-8°C.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub>	[2]
Molecular Weight	153.18 g/mol	[2]
CAS Number	6299-67-8	[1]
Appearance	Colorless to Yellow to Orange clear liquid	[3]
Physical Form	Liquid, Solid, or Semi-solid	[3]
Boiling Point	93 °C at 1.4 mmHg	[4]
Density	1.14 g/cm <sup>3</sup>	[4]
Refractive Index	1.56	[4]
Solubility	Sparingly soluble in water	[1]
Storage Temperature	2-8°C	

## Safety and Hazard Information

**2,3-Dimethoxyaniline** is classified as harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause skin and serious eye irritation.[5] Appropriate personal protective equipment, including gloves and eye protection, should be used when handling this chemical.

Hazard Classification	GHS Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[5]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[5]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[5]
Skin Corrosion/Irritation	H315	Causes skin irritation	[5]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation	[5]

## Precautionary Statements:

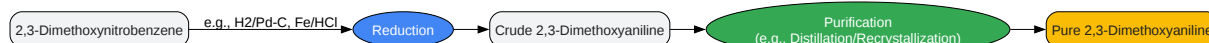
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P264: Wash skin thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[4]
- P271: Use only outdoors or in a well-ventilated area.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.[4]
- P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.[4]
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.[4]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[4]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[4]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

## Experimental Data and Protocols

Detailed experimental protocols for the synthesis and purification of **2,3-Dimethoxyaniline** are not readily available in the public domain. However, based on general chemical principles for the synthesis of substituted anilines, a common route would involve the reduction of the corresponding nitro compound, 2,3-dimethoxynitrobenzene.

Hypothetical Synthesis Workflow:



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Caption: A generalized workflow for the synthesis of **2,3-Dimethoxyaniline**.

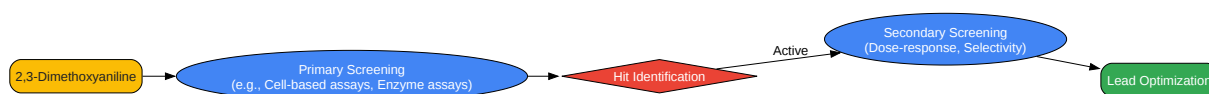
Analytical Methods:

The analysis of **2,3-Dimethoxyaniline** can be performed using standard analytical techniques for organic compounds. Spectral data for this compound, including  $^1\text{H}$  NMR, IR, and Mass Spectrometry, are available in various databases, which can be used for its identification and characterization.[6][7]

## Biological Activity and Signaling Pathways

Currently, there is a lack of publicly available information regarding the specific biological activities, mechanisms of action, or associated signaling pathways for **2,3-Dimethoxyaniline**. While substituted anilines are a common scaffold in drug discovery, the pharmacological profile of this particular isomer has not been extensively reported in the scientific literature.[1] The general approach to identifying the biological activity of a novel compound is through a screening process.

Generic Biological Screening Workflow:



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Caption: A simplified workflow for the biological screening of a chemical compound.

## Conclusion

**2,3-Dimethoxyaniline** is a commercially available chemical intermediate with well-documented chemical, physical, and safety properties. Its utility in the synthesis of pharmaceuticals and dyes underscores its importance in applied chemistry. However, a significant knowledge gap exists concerning its biological effects and detailed experimental protocols for its synthesis and purification. Further research is warranted to explore the pharmacological potential of this compound and to develop and publish standardized experimental procedures to facilitate its broader use in the scientific community.

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